

Application Notes and Protocols for sSPhos-Catalyzed C-N Cross-Coupling Reactions

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Compound of Interest

Compound Name: sSPhos

Cat. No.: B1324538

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These application notes provide a comprehensive overview and detailed protocols for the use of the bulky biaryl phosphine ligand, **sSPhos**, in palladium-catalyzed C-N cross-coupling reactions, commonly known as the Buchwald-Hartwig amination. This powerful transformation is a cornerstone of modern synthetic chemistry, enabling the formation of carbon-nitrogen bonds, which are prevalent in a vast array of pharmaceuticals, agrochemicals, and functional materials.

Introduction

The **sSPhos** ligand, 2-Dicyclohexylphosphino-2',6'-diisopropoxybiphenyl, is a highly effective and versatile ligand for palladium-catalyzed cross-coupling reactions. Its steric bulk and electron-rich nature facilitate the key steps of the catalytic cycle—oxidative addition, amine coordination, and reductive elimination—leading to high yields and broad substrate scope. These protocols are designed to serve as a practical guide for chemists in academic and industrial research settings.

Catalytic Cycle

The generally accepted mechanism for the Buchwald-Hartwig amination involves a Pd(0)/Pd(II) catalytic cycle. The **sSPhos** ligand plays a crucial role in stabilizing the palladium center and promoting the individual steps of the cycle.

- To cite this document: BenchChem. [Application Notes and Protocols for sSPhos-Catalyzed C-N Cross-Coupling Reactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1324538#ssphos-catalyzed-c-n-cross-coupling-reactions]

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